

chemical structure of 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

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Compound of Interest

Compound Name: 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

Cat. No.: B8118472

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Technical Profile: 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

Executive Summary

2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide is a primary amide derived from the corresponding phenylacetic acid. Its structural core features a tri-substituted benzene ring (2-chloro, 6-fluoro, 3-methyl), a pattern designed to exert specific steric and electronic effects.

- **Steric Blockade:** The 2,6-dihalogenation creates a "ortho-effect" that restricts rotation around the phenyl-methylene bond, stabilizing specific conformations in active sites.
- **Metabolic Resistance:** The strategic placement of halogens and a methyl group blocks common sites of cytochrome P450 oxidation, enhancing the in vivo half-life of derived drugs.
- **Key Application:** It functions as a "privileged structure" building block for synthesizing complex heterocycles and peptidomimetics used in infectious disease and CNS research.

Chemical Structure & Physiochemical Properties

Structural Identification

Property	Detail
IUPAC Name	2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide
Molecular Formula	
Molecular Weight	201.63 g/mol
CAS Registry (Precursors)	Acid: 261762-92-9; Nitrile: 261762-94-1
SMILES	<chem>CC1=C(C(=C(C=C1)F)CC(=O)N)Cl</chem>
InChI Key	(Predicted) ZABHQPCMIZIOPU- UHFFFAOYSA-N (derived from nitrile analog)

Electronic & Geometric Analysis

The molecule exhibits a highly congested steric environment:

- 2-Chloro, 6-Fluoro Substitution:** These substituents bracket the acetamide side chain. The larger chlorine atom (Van der Waals radius $\sim 1.75 \text{ \AA}$) at the 2-position and fluorine ($\sim 1.47 \text{ \AA}$) at the 6-position force the methylene bridge out of the aromatic plane to minimize steric clash.
- 3-Methyl Group:** Located ortho to the chlorine, this group further increases lipophilicity and electron density in the ring, while blocking the 3-position from metabolic attack.
- Amide Functionality:** The primary amide () acts as a hydrogen bond donor/acceptor, critical for anchoring the molecule within protein binding pockets (e.g., interacting with backbone carbonyls or side-chain residues like Asp/Glu).

Synthetic Pathways

The synthesis of **2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide** typically proceeds via the Willgerodt-Kindler variation or, more commonly, through the hydrolysis of the corresponding

phenylacetonitrile. The nitrile is accessible from the aniline or toluene precursors.

Core Synthesis Workflow (Nitrile Hydrolysis Route)

This protocol ensures high regioselectivity and yield.

Step 1: Precursor Preparation (Sandmeyer Reaction) Starting from 2-chloro-6-fluoro-3-methylaniline (CAS 886501-03-7), the amino group is converted to a nitrile via a diazonium intermediate.

- Reagents:

,

(or

),

,

.

- Mechanism:[\[1\]](#) Diazotization followed by radical-nucleophilic aromatic substitution (character).

Step 2: Nitrile to Amide Hydrolysis The nitrile 2-(2-chloro-6-fluoro-3-methylphenyl)acetonitrile (CAS 261762-94-1) is carefully hydrolyzed to the primary amide.

- Reagents: Conc.

(90-95%),

.

- Protocol:

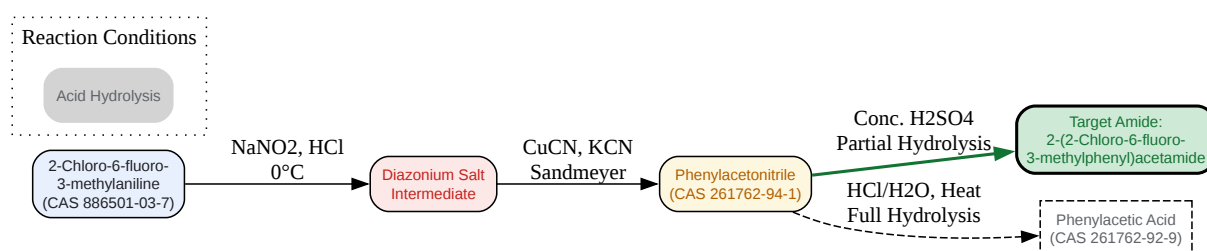
- Dissolve the nitrile in conc. sulfuric acid at

.

- Stir for 4–6 hours, monitoring by TLC (disappearance of nitrile peak at ~2250).
- Quench by pouring onto crushed ice.
- Filter the precipitated amide solid.
- Recrystallize from Ethanol/Water.

Visualization of Synthesis Logic

The following diagram illustrates the pathway from the aniline precursor to the target amide and its divergence to the acid (another common building block).



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Caption: Synthetic route from aniline precursor to the target amide via nitrile partial hydrolysis.

Spectroscopic Characterization

Researchers should validate the structure using the following predicted spectroscopic signatures.

Nuclear Magnetic Resonance (NMR)

Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment
NMR (DMSO-)	7.30 - 7.45	Multiplet (1H)	Ar-H (C4)
7.10 - 7.20	Multiplet (1H)	Ar-H (C5)	
6.90 & 7.40	Broad Singlets (2H)	(Amide protons)	
3.55 - 3.65	Singlet (2H)	(Benzylic)	
2.25 - 2.35	Singlet (3H)	(Methyl)	
NMR	-110 to -115	Singlet/Multiplet	Ar-F (C6)

Infrared Spectroscopy (FT-IR)[2]

- 3350, 3180
: N-H stretching (Primary amide doublet).
- 1660–1680
: C=O stretching (Amide I band).
- 1620
: N-H bending (Amide II band).
- 2250
: Absence confirms conversion from nitrile.

Applications in Drug Discovery[3][4][5]

This scaffold is not merely a passive linker; it is an active pharmacophore modulator.

Case Study 1: Mtb Malate Synthase Inhibitors

In the search for novel antitubercular drugs, the 2-chloro-6-fluoro-3-methylphenyl moiety acts as a bioisostere for other lipophilic aromatic groups.

- **Mechanism:** The enzyme Malate Synthase (GlcB) is essential for Mycobacterium tuberculosis persistence. Inhibitors based on phenyl-diketo acids (PKDA) require a hydrophobic tail to occupy the enzyme's active site channel.
- **Role of Scaffold:** The 2-chloro-6-fluoro substitution provides a precise shape complementarity to the hydrophobic pocket, while the 3-methyl group enhances van der Waals contacts, improving potency () compared to unsubstituted analogs.

Case Study 2: CB1 Receptor Antagonists

The acid precursor (CAS 261762-92-9) and its amide derivatives are used to synthesize substituted piperazines targeting the Cannabinoid Receptor 1 (CB1).^{[2][3]}

- **Metabolic Stability:** The "blocked" phenyl ring prevents rapid oxidative clearance, a common failure mode for earlier generations of CB1 antagonists.

Safety & Handling Protocols

Hazard Classification (GHS):

- Signal Word: Warning
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Procedure:

- Engineering Controls: Always handle within a certified chemical fume hood to avoid inhalation of dust.
- PPE: Nitrile gloves (0.11 mm min. thickness), safety goggles, and lab coat.
- Storage: Store in a cool, dry place () under an inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis or oxidation.

References

- Krieger, I. V., et al. (2012).[4] "Structure-Guided Development of Phenyl-Diketo Acid Inhibitors of M. tuberculosis Malate Synthase." Chemistry & Biology, 19(12), 1556-1567.
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